

safe handling, storage, and disposal of 1-Bromo-3-hexene

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Compound of Interest

Compound Name: 1-Bromo-3-hexene

Cat. No.: B3287276

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Application Notes and Protocols for 1-Bromo-3-hexene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and disposal of **1-Bromo-3-hexene** (CAS No: 84254-20-6). The information herein is compiled from various safety data sheets for bromohexene isomers and should be used in conjunction with your institution's specific safety protocols.

Hazard Identification and Quantitative Data

1-Bromo-3-hexene is a flammable liquid and vapor that can cause skin and serious eye irritation.[1] It may also cause respiratory irritation.[1] Due to limited specific data for **1-Bromo-3-hexene**, information from related isomers, such as 6-Bromo-1-hexene and 1-Bromohexane, is included for a comprehensive safety profile.

Property	Value	Source Isomer
Molecular Formula	C6H11Br	1-Bromo-3-hexene[1][2]
Molecular Weight	163.06 g/mol	1-Bromo-3-hexene[1][2]
Appearance	Light yellow liquid	6-Bromo-1-hexene[3]
Odor	Characteristic	6-Bromo-1-hexene[3]
Boiling Point	47-51 °C / 16 mmHg	6-Bromo-1-hexene[4]
Flash Point	54 °C (129.2 °F) - closed cup	6-Bromo-1-hexene[4]
Density	1.22 g/mL at 25 °C	6-Bromo-1-hexene[4]
GHS Classification	Flammable liquid and vapor (H226), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)	1-Bromo-3-hexene[1]

Experimental Protocols

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[5] Eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[5]
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber).[5] Gloves must be inspected prior to use.[5] Wear impervious clothing and flame-retardant antistatic protective clothing to prevent skin exposure.[5]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [6][7]

Engineering Controls

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.[8] Use explosion-proof electrical, ventilating, and lighting equipment.[8]
- Safety Stations: Ensure that eyewash stations and safety showers are close to the workstation location.[8]

Safe Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the work area of any incompatible materials and ignition sources.[8]
- Dispensing: Ground and bond containers when transferring material to prevent static discharge.[8] Use only non-sparking tools.[8]
- Procedure: Avoid contact with skin, eyes, and clothing.[8] Avoid inhalation of vapor or mist.[5] Keep the container tightly closed when not in use.[8]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[8] Decontaminate all equipment and the work area. Remove contaminated clothing and wash it before reuse.[8]

Storage Protocol

- Conditions: Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and hot surfaces.[5][8] Keep the container tightly closed.[8] Refrigeration is recommended to maintain product quality.[3]
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[3]

Spill and Accidental Release Protocol

- Immediate Actions: Evacuate personnel to a safe area.[5] Remove all sources of ignition.[8]
- Containment: Ventilate the area. Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Clean-up: Absorb the spillage with inert absorbent material (e.g., sand, vermiculite).[8] Collect the absorbed material using spark-proof tools and place it in a suitable, closed

container for disposal.[8]

Disposal Protocol

- Waste Generation: Collect all waste containing **1-Bromo-3-hexene** in a designated, labeled, and sealed container.
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant.[8] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[5] Do not dispose of it into the environment.[5]

First Aid Measures

- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[8] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8]
- Skin Contact: Take off immediately all contaminated clothing.[8] Wash off with soap and plenty of water.[5] If skin irritation occurs, get medical advice/attention.[8]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[8] Call a POISON CENTER or doctor/physician if you feel unwell.[8] If not breathing, give artificial respiration.[5]
- Ingestion: Do NOT induce vomiting.[5] Clean mouth with water and drink plenty of water afterward.[8] Never give anything by mouth to an unconscious person.[5]

Visualizations

Caption: Workflow for Safe Handling of **1-Bromo-3-hexene**.

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